

An In-depth Technical Guide on the Physicochemical Properties of Methyl 2-Pyrazinecarboxylate

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Compound of Interest

Compound Name: *methyl pyrazine-2-carboxylate*

Cat. No.: *B182583*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of methyl 2-pyrazinecarboxylate. The information is curated for professionals in research and development, with a focus on structured data, experimental context, and logical workflows.

Core Physicochemical Properties

Methyl 2-pyrazinecarboxylate is a solid organic compound. Its fundamental properties are summarized in the table below, providing a quantitative snapshot for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₆ H ₆ N ₂ O ₂	[1] [2]
Molecular Weight	138.12 g/mol	[1] [3]
CAS Number	6164-79-0	[2] [3]
Melting Point	57-61 °C	
Appearance	Solid	
IUPAC Name	methyl pyrazine-2-carboxylate	[1] [3]
InChI Key	TWIIRMSFZNYMQE- UHFFFAOYSA-N	[1] [2]
SMILES String	COC(=O)c1cnccn1	[4]
LogP (Computed)	-0.2	[3]

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific data. Below are outlines of standard experimental protocols for determining the key physicochemical properties of esters like methyl 2-pyrazinecarboxylate.

2.1. Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a critical indicator of its purity.

- Apparatus: Melting point apparatus, capillary tubes, thermometer.
- Procedure:
 - A small, dry sample of methyl 2-pyrazinecarboxylate is finely powdered.
 - The sample is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.

- The sample is heated at a steady rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- The temperature range is recorded from the point at which the first drop of liquid appears to when the entire sample has liquefied. For methyl 2-pyrazinecarboxylate, this range is reported as 57-61 °C.

2.2. Solubility Determination

Understanding a compound's solubility is vital for formulation and in vitro assays.

- Apparatus: Test tubes, vortex mixer, analytical balance.
- Procedure:
 - A predetermined mass of methyl 2-pyrazinecarboxylate (e.g., 1-10 mg) is added to a series of test tubes.
 - A fixed volume (e.g., 1 mL) of various solvents (e.g., water, ethanol, DMSO, acetone) is added to each tube.
 - The mixtures are agitated using a vortex mixer for a set period (e.g., 1-2 minutes) at a controlled temperature.
 - The tubes are visually inspected for the presence of undissolved solid.
 - Solubility can be qualitatively described (e.g., soluble, slightly soluble, insoluble) or quantitatively determined by analyzing the supernatant of saturated solutions. Esters with shorter hydrocarbon chains are generally more soluble in water due to their ability to form hydrogen bonds with water molecules.[5][6]

2.3. Boiling Point Determination

While methyl 2-pyrazinecarboxylate is a solid at room temperature, its boiling point is a key characteristic.

- Apparatus: Distillation flask, condenser, thermometer, heating mantle.

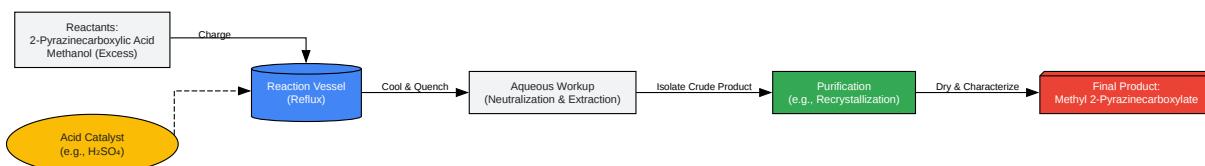
- Procedure:

- A sample of the compound is placed in a distillation flask.
- The apparatus is assembled for simple distillation.
- The sample is heated gently.
- The temperature is recorded when the liquid begins to boil and a stable temperature is observed on the thermometer as the vapor condenses. This temperature is the boiling point at the given atmospheric pressure. Small esters typically have lower boiling points than their corresponding carboxylic acids because they cannot form hydrogen bonds with each other.[\[6\]](#)

Synthesis and Workflow Visualization

Methyl 2-pyrazinecarboxylate is typically synthesized via the esterification of 2-pyrazinecarboxylic acid. This process, known as Fischer esterification, involves reacting the carboxylic acid with an alcohol (in this case, methanol) in the presence of an acid catalyst.

The general workflow for this synthesis is depicted below.



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Caption: Fischer esterification workflow for the synthesis of methyl 2-pyrazinecarboxylate.

Safety Information

According to safety data, methyl 2-pyrazinecarboxylate is classified with the following hazard statements:

- H315: Causes skin irritation.[\[3\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)
- H335: May cause respiratory irritation.[\[3\]](#)

Appropriate personal protective equipment (PPE), such as gloves, eye shields, and a dust mask, should be used when handling this compound. The substance is categorized as a combustible solid.

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